

An In-depth Technical Guide to the Physical Properties of 3-Hydroxytetrahydrofuran

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **3-Hydroxytetrahydrofuran**

Cat. No.: **B147095**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the boiling and melting points of **3-Hydroxytetrahydrofuran**, a key intermediate in the synthesis of various pharmaceutical compounds. This document summarizes available data, outlines experimental protocols for the determination of these physical properties, and presents logical workflows for these procedures.

Core Physical Properties: Boiling and Melting Points

3-Hydroxytetrahydrofuran is typically a colorless liquid at room temperature.^{[1][2][3]} Its physical state is dictated by its melting and boiling points, which are crucial parameters for its handling, purification, and application in chemical synthesis.

Data Presentation

The following tables summarize the reported boiling and melting point data for **3-Hydroxytetrahydrofuran** from various sources.

Table 1: Boiling Point of **3-Hydroxytetrahydrofuran**

Boiling Point (°C)	Pressure (mmHg)	Reference(s)
181	760	[3][4][5][6]
179	760	[2]
88-89	17	[2]
80	15	

Table 2: Melting Point of **3-Hydroxytetrahydrofuran**

Melting Point (°C)	Reference(s)	Notes
-58	[1]	This value is reported by a single source and should be treated with caution as other sources do not provide a melting point.
Not Available	[5][7]	Several chemical suppliers and data sheets do not report a specific melting point.

The significant discrepancy and lack of consensus in the reported melting point highlight the need for further experimental verification.

Experimental Protocols

The determination of accurate boiling and melting points is fundamental in chemical research. Standard laboratory procedures for these measurements are described below.

Boiling Point Determination (Capillary Method)

This method is suitable for small quantities of liquid and is a common technique in organic chemistry labs.

Materials:

- Thiele tube or oil bath
- Thermometer (calibrated)
- Capillary tube (sealed at one end)
- Small test tube (e.g., ignition tube)
- Sample of **3-Hydroxytetrahydrofuran**
- Heat source (e.g., Bunsen burner or heating mantle)
- Stand and clamps

Procedure:

- Sample Preparation: Place a small amount of **3-Hydroxytetrahydrofuran** into the small test tube.
- Capillary Insertion: Insert the capillary tube, with the sealed end uppermost, into the test tube containing the liquid.
- Apparatus Setup: Attach the test tube to the thermometer using a rubber band or wire. The bottom of the test tube should be level with the thermometer bulb.
- Heating: Immerse the assembly into the Thiele tube or oil bath, ensuring the heat-transfer liquid is above the level of the sample but below the opening of the test tube.
- Observation: Heat the apparatus gently. As the liquid nears its boiling point, a stream of bubbles will emerge from the open end of the capillary tube.
- Recording the Boiling Point: The boiling point is the temperature at which the stream of bubbles is continuous and rapid. It is more accurately determined by noting the temperature at which the liquid just begins to enter the capillary tube as the apparatus cools.

Melting Point Determination (Capillary Method)

Given the conflicting data on its melting point, this protocol would be applicable if **3-Hydroxytetrahydrofuran** were to be solidified at low temperatures.

Materials:

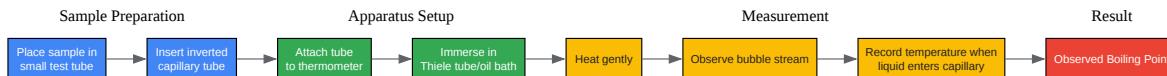
- Melting point apparatus (e.g., Mel-Temp) or Thiele tube
- Thermometer (calibrated)
- Capillary tubes (open at one end)
- Solidified sample of **3-Hydroxytetrahydrofuran**
- Mortar and pestle (if sample needs to be powdered)

Procedure:

- Sample Preparation: If necessary, finely powder the solidified **3-Hydroxytetrahydrofuran**.
- Loading the Capillary: Tap the open end of a capillary tube into the powdered sample to pack a small amount (2-3 mm in height) into the sealed end.
- Apparatus Setup: Place the loaded capillary tube into the heating block of the melting point apparatus or attach it to a thermometer for use in a Thiele tube.
- Heating: Heat the apparatus at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
- Observation: Observe the sample through the magnifying lens.
- Recording the Melting Range: Record the temperature at which the first droplet of liquid appears and the temperature at which the entire sample becomes a clear liquid. A pure substance will have a sharp melting range of 1-2 °C.

Visualized Workflows

The following diagrams, generated using Graphviz, illustrate the logical workflows for the experimental determination of the boiling and melting points.

[Click to download full resolution via product page](#)

Caption: Workflow for Boiling Point Determination.

[Click to download full resolution via product page](#)

Caption: Workflow for Melting Point Determination.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. solubilityofthings.com [solubilityofthings.com]
- 2. 3-Hydroxytetrahydrofuran - Wikipedia [en.wikipedia.org]
- 3. chemimpex.com [chemimpex.com]
- 4. 3-Hydroxytetrahydrofuran ReagentPlus , 98 453-20-3 [sigmaaldrich.com]
- 5. chemsynthesis.com [chemsynthesis.com]
- 6. 3-hydroxytetrahydrofuran, 453-20-3 [thegoodsentscompany.com]

- 7. fishersci.fr [fishersci.fr]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of 3-Hydroxytetrahydrofuran]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b147095#3-hydroxytetrahydrofuran-boiling-point-and-melting-point>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com